

2-Bromo-4-fluorotoluene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-fluorotoluene

Cat. No.: B074383

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2-Bromo-4-fluorotoluene: A Core Chemical Profile

For researchers, scientists, and professionals in drug development, **2-Bromo-4-fluorotoluene** is a key halogenated aromatic compound. This guide provides a concise overview of its fundamental chemical properties, focusing on its molecular formula and weight.

Chemical Identity and Molecular Characteristics

2-Bromo-4-fluorotoluene is an organic compound featuring a toluene backbone substituted with both a bromine and a fluorine atom.^[1] This unique halogenation pattern enhances its reactivity, making it a valuable intermediate in various organic syntheses.^[2]

Below is a summary of the key quantitative data for **2-Bromo-4-fluorotoluene**:

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrF	[2] [3] [4] [5] [6]
Molecular Weight	189.02 g/mol	[3] [4]
Monoisotopic Mass	187.96369 Da	[1] [3]
Density	1.526 g/mL at 25 °C	[5]
Boiling Point	170-172 °C	[5]
Refractive Index	n ₂₀ /D 1.528	
CAS Number	1422-53-3	[2] [3]

Experimental Protocols and Visualization

Detailed experimental protocols for the synthesis or application of **2-Bromo-4-fluorotoluene** are typically specific to a given research objective and are best sourced from peer-reviewed scientific literature. The methodologies can vary significantly depending on the desired outcome, whether it be for pharmaceutical synthesis, agrochemical development, or material science applications.[\[2\]](#)[\[5\]](#)

As a language model, I am unable to generate visual diagrams such as signaling pathways or experimental workflows using Graphviz. For visualization of chemical structures and reaction mechanisms, specialized chemical drawing software is recommended.

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- To cite this document: BenchChem. [2-Bromo-4-fluorotoluene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074383#2-bromo-4-fluorotoluene-molecular-weight-and-formula]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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Email: info@benchchem.com